

Application Notes and Protocols for the Synthesis of (\pm)-Isocomene from 2-Bromotoluene

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Compound of Interest

Compound Name: 2-Bromotoluene

Cat. No.: B146081

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Abstract

This document provides a comprehensive, detailed protocol for the total synthesis of the sesquiterpene (\pm)-isocomene, commencing from the readily available starting material, **2-bromotoluene**. The synthetic strategy involves the construction of a key cyclopentenone intermediate, which is then elaborated via a pivotal intramolecular [2+2] photocycloaddition and a subsequent acid-catalyzed rearrangement to furnish the tricyclic core of isocomene. This multi-step synthesis is presented with detailed experimental procedures, data tables for all intermediates and the final product, and a workflow diagram to guide researchers through the process.

Introduction

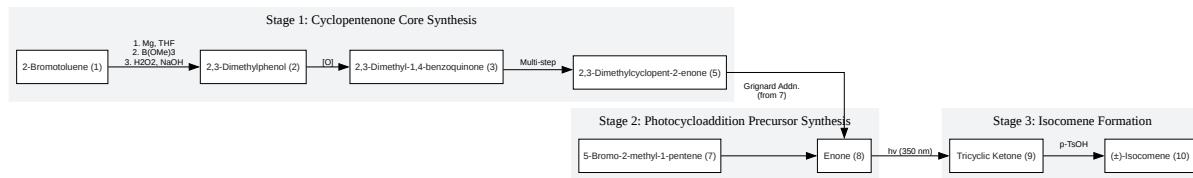
Isocomene is a sesquiterpene with a unique angularly fused tricyclic structure, first isolated from the plant *Isocoma wrightii*. Its intriguing molecular architecture has made it a popular target for total synthesis. This document outlines a plausible synthetic route to (\pm)-isocomene, starting from **2-bromotoluene** and converging with the well-established synthetic pathway developed by Pirrung. The key transformations include the formation of a substituted cyclopentenone, attachment of a pentenyl side chain, a regio- and stereospecific intramolecular [2+2] photocycloaddition, and a final skeletal rearrangement.

Overall Synthetic Scheme

The synthesis is divided into three main stages:

- Synthesis of the Cyclopentenone Core (5): Conversion of **2-bromotoluene** (1) to 2,3-dimethylcyclopent-2-enone (5).
- Synthesis of the Photocycloaddition Precursor (8): Synthesis of the requisite side-chain, 5-bromo-2-methyl-1-pentene (7), and its coupling with the cyclopentenone core (5) to yield the enone (8).
- Formation of (\pm)-Isocomene (10): The key intramolecular [2+2] photocycloaddition of enone (8) to form the tricyclic ketone (9), followed by an acid-catalyzed rearrangement to afford (\pm)-isocomene (10).

Logical Workflow Diagram



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